

Chemical Profile and Known Applications

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Compound Focus: Trivertal

CAS No.: 27939-60-2

Cat. No.: S1897961

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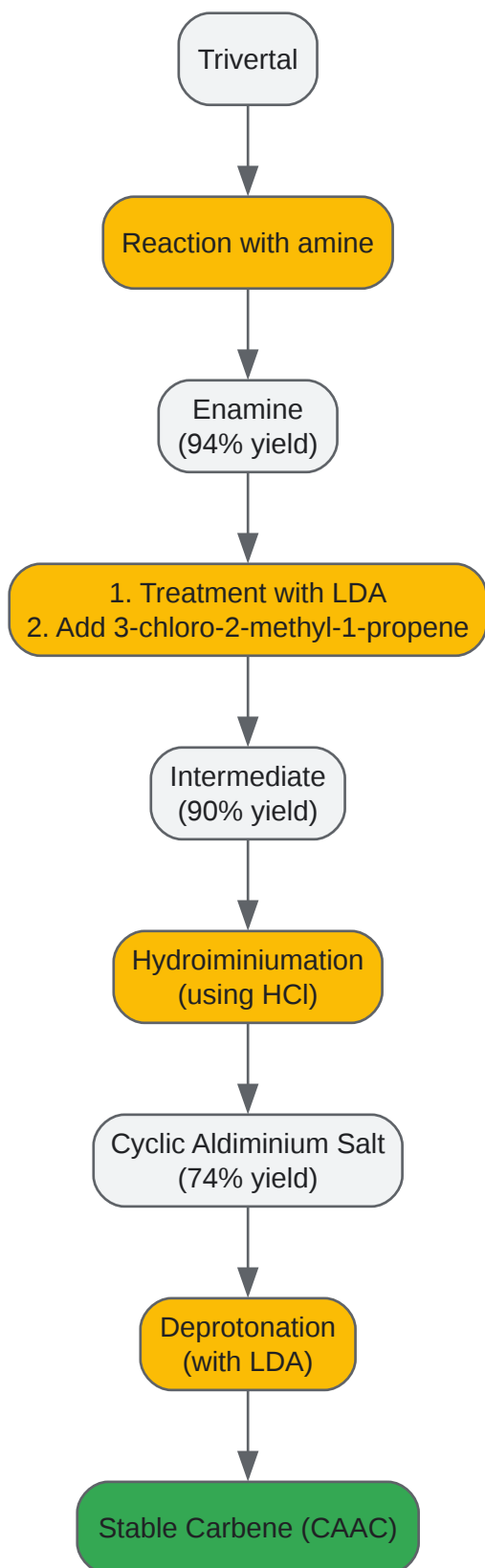
Trivertal, also known as 2,4-dimethyl-3-cyclohexenecarboxaldehyde, is primarily recognized for its chemical properties and applications in organic synthesis.

Property	Description
CAS Reg. No.	27939-60-2 (other no.: 68039-49-6) [1] [2]
Molecular Formula	$C(9)H(14)O$ [1] [2]
Molar Mass	138.21 g/mol [1] [2]
IUPAC Name	1,2-dimethylcyclohex-3-ene-1-carbaldehyde [1]
Key Feature	Two chiral centers; commercial product is a ~95:5 mixture of <i>cis</i> and <i>trans</i> isomers [1] [2]
Primary Use	Fragrance ingredient ("2,4-ivy carbaldehyde") providing a green, natural scent [1] [2]

Primary Application in Catalysis

The most significant documented scientific application of **Trivertal** is its role as a precursor in synthesizing cyclic (alkyl)(amino)carbenes (CAACs) [1] [2] [3]. These CAACs are valuable as ligands for transition-

metal catalysts, enhancing performance in reactions such as gold(I)-catalyzed hydroamination of internal alkynes [1] [2]. The synthetic pathway is outlined below.



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Preliminary Biological Activity and Research Gaps

While not a defined mechanism of action, some studies note potential biological properties that require further investigation.

- **Antimicrobial Properties:** One study noted that essential oils containing **Trivertal** showed antimicrobial activity, with provided Minimum Inhibitory Concentration (MIC) values [1]. This data is preliminary and not specific to the isolated **Trivertal** compound.

Microorganism	Minimum Inhibitory Concentration (MIC) (%)	Minimum Bactericidal Concentration (MBC) (%)
<i>E. coli</i>	0.5	1.0
<i>S. aureus</i>	0.3	0.6
<i>C. albicans</i>	0.4	0.8

Table: Reported antimicrobial activity of an essential oil containing **Trivertal** [1]

- **Natural Occurrence:** **Trivertal** has been identified as a minor constituent in the essential oil of *Murraya koenigii* (curry leaf) [1].

How to Propose Further Research

To advance the understanding of **Trivertal**'s potential biological interactions, you could:

- **Investigate Signaling Pathways:** Explore its effects on well-known pathways relevant to your therapeutic area of interest (e.g., Apoptosis, NF- κ B, MAPK, or JAK-STAT) [4] [5].
- **Establish Experimental Protocols:** Adhere to reporting standards like the **SPIRIT 2025 statement** for designing rigorous experimental protocols [6].
- **Leverage Known Chemistry:** Its established role in stabilizing carbenes for catalysis may inspire analogous investigations into its behavior in biological systems.

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